

Comparative Toxicity of Bromonitromethane and Other Halonitromethanes: A Guide for Researchers

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Compound of Interest

Compound Name: Bromonitromethane

Cat. No.: B042901

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Halonitromethanes (HNMs) are a significant class of nitrogenous disinfection byproducts (DBPs) formed during water treatment processes like chlorination or ozonation.[1] Recognized for their potential health risks, HNMs have been prioritized for research by the U.S. Environmental Protection Agency (EPA).[2] In vitro studies have consistently demonstrated that HNMs exhibit greater cytotoxicity and genotoxicity than other major classes of DBPs, such as trihalomethanes and haloacetic acids.[1][3] This guide provides a comparative analysis of the toxicity of **bromonitromethane** and other related halonitromethanes, supported by experimental data to inform researchers, scientists, and drug development professionals.

Quantitative Comparison of Halonitromethane Toxicity

The toxicity of halonitromethanes is significantly influenced by the type and number of halogen atoms in the molecule. Experimental data from studies on Chinese hamster ovary (CHO) cells consistently show that brominated HNMs are more cytotoxic and genotoxic than their chlorinated analogs.[2][4] A comprehensive study by Plewa et al. (2004) established a clear rank order for both chronic cytotoxicity and acute genotoxicity for a range of HNMs.

The chronic cytotoxicity was determined after a 72-hour exposure, while genotoxicity was assessed by measuring genomic DNA damage.[2] The following table summarizes the comparative toxicity rankings.

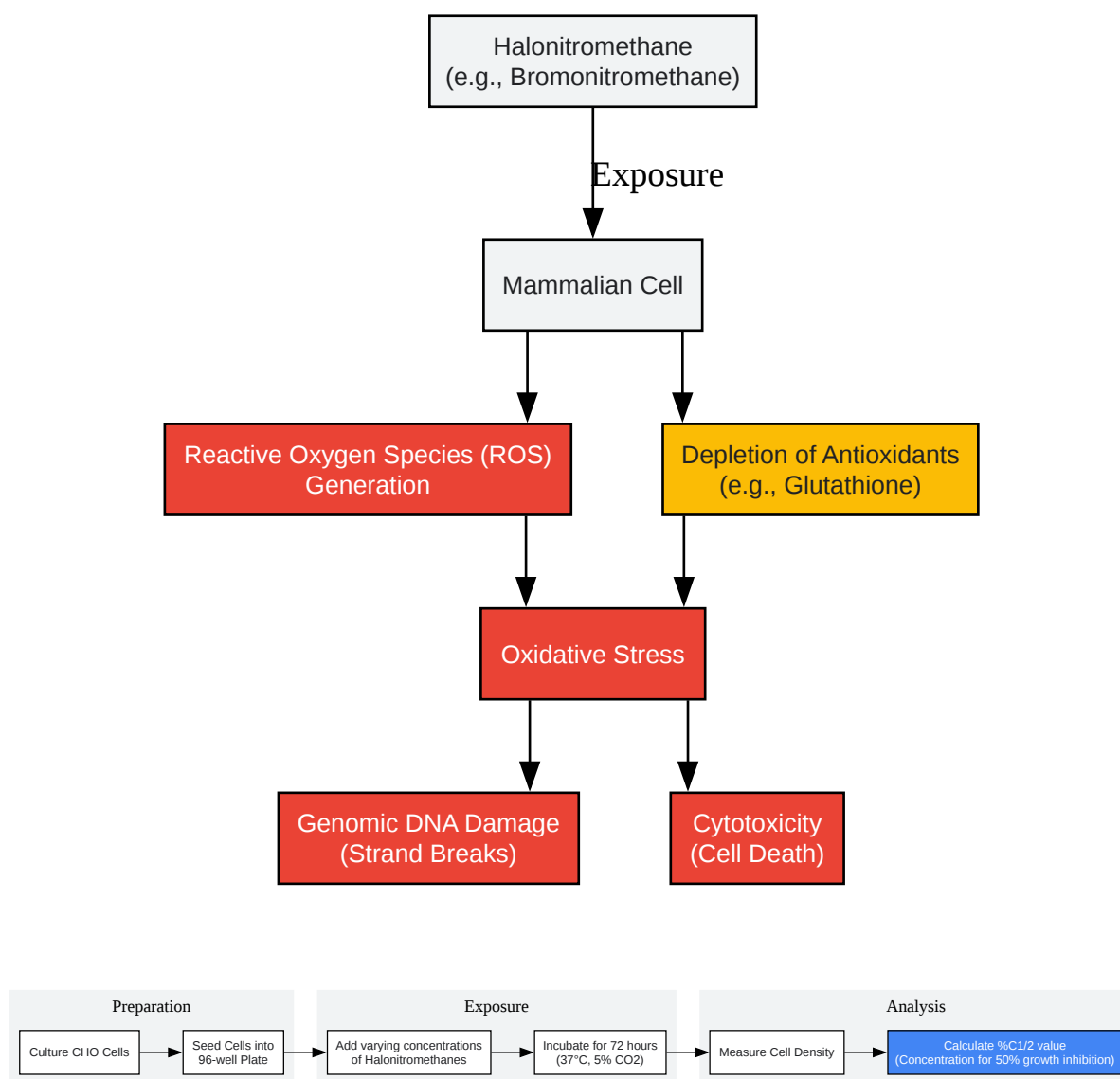
Rank	Halonitromethane (Abbreviation)	Chronic Cytotoxicity Rank Order (Highest to Lowest)	Genotoxicity Rank Order (Highest to Lowest)
1	Dibromonitromethane (DBNM)	DBNM	DBNM
2	Dibromochloronitromethane (DBCNM)	DBCNM	Bromodichloronitromethane (BDCNM)
3	Bromonitromethane (BNM)	BNM	Tribromonitromethane (TBNM)
4	Tribromonitromethane (TBNM)	TBNM	Trichloronitromethane (TCNM)
5	Bromodichloronitromethane (BDCNM)	BDCNM	Bromonitromethane (BNM)
6	Bromochloronitromethane (BCNM)	BCNM	Dibromochloronitromethane (DBCNM)
7	Dichloronitromethane (DCNM)	DCNM	Bromochloronitromethane (BCNM)
8	Chloronitromethane (CNM)	CNM	Dichloronitromethane (DCNM)
9	Trichloronitromethane (TCNM)	TCNM	Chloronitromethane (CNM)

Data sourced from Plewa et al. (2004)[2]

In vivo studies in mice further support the higher toxicity of brominated HNMs. A 30-day exposure study comparing **bromonitromethane** (BNM), bromochloronitromethane (BCNM), and trichloronitromethane (TCNM) found that BNM exhibited the highest toxicity, followed by BCNM and TCNM.[1] The primary toxic effects observed were related to liver damage and the induction of oxidative stress.[1]

Mechanisms of Toxicity

The primary mechanism underlying the toxicity of halonitromethanes is the induction of oxidative stress.[1] HNMs can damage the hepatic antioxidant defense system, leading to increased oxidative DNA damage.[1] The greater cytotoxic and mutagenic activities of HNMs compared to their halomethane counterparts are attributed to the higher intrinsic reactivity conferred by the nitro-group.[3]



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